Technical Guide: Biological Potentials of Quinoline-4-Carboxylic Acids

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Compound of Interest

Compound Name:	*4-Acetylmorpholine-3-carboxylic acid*
CAS No.:	*1316218-65-1*
Cat. No.:	*B1444013*

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Executive Summary

Quinoline-4-carboxylic acids (cinchoninic acids) represent a privileged scaffold in medicinal chemistry, distinguished by their ability to modulate diverse biological targets ranging from bacterial DNA gyrase to human dihydroorotate dehydrogenase (DHODH). Unlike simple quinolines, the C4-carboxylic acid moiety provides a critical handle for hydrogen bonding and metal chelation, essential for high-affinity interactions within enzyme active sites.[1] This guide analyzes the structure-activity relationships (SAR), mechanistic pathways, and synthetic protocols necessary for leveraging this scaffold in drug discovery.[1]

Chemical Foundation & SAR Analysis

The pharmacophoric potential of quinoline-4-carboxylic acid relies on precise substitution patterns. The core scaffold functions as a rigid template that orients substituents into specific hydrophobic and electrostatic pockets of target proteins.

Structure-Activity Relationship (SAR) Visualization

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The following diagram illustrates the critical modification zones validated by recent medicinal chemistry campaigns.

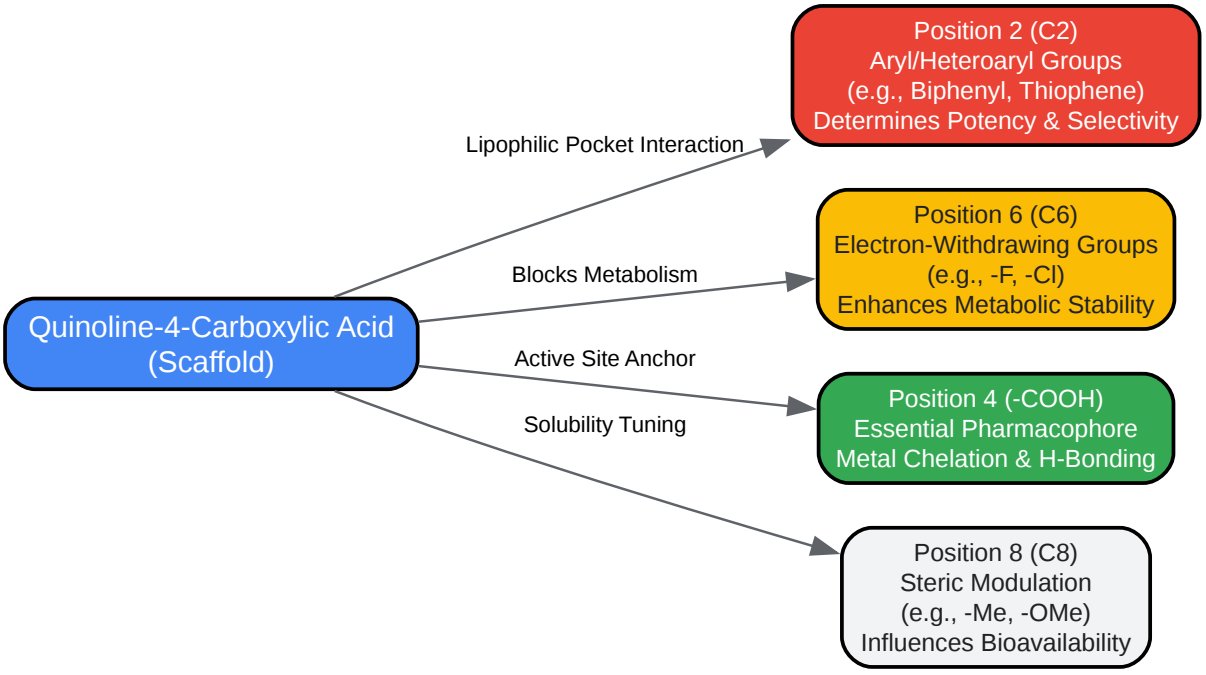

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Figure 1: Strategic substitution zones on the quinoline-4-carboxylic acid scaffold. Position 2 is the primary driver for potency, while Position 6 modulates pharmacokinetics.[1]

Therapeutic Deep Dive

Antiviral Activity: The DHODH Connection

Recent studies have identified quinoline-4-carboxylic acids as potent host-targeting antivirals.[2] Unlike direct-acting antivirals (DAAs) that target viral proteins (prone to mutation), these compounds inhibit Dihydroorotate Dehydrogenase (DHODH), a host enzyme critical for de novo pyrimidine biosynthesis.[1][3]

- Mechanism: The compound binds to the ubiquinone-binding tunnel of DHODH.
- Effect: Depletion of intracellular pyrimidine pools (UMP, CTP) halts viral RNA replication.[1]

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- Key Lead: Compound C44 (6-fluoro-2-(5-isopropyl-2-methyl-4-phenoxyphenyl)quinoline-4-carboxylic acid) has demonstrated an IC

  of 1 nM against human DHODH and broad-spectrum activity against Influenza and VSV [1]. [2][4]

Anticancer Activity: SIRT3 and Topoisomerase Inhibition

In oncology, these derivatives function as multi-target agents.[1]

- SIRT3 Inhibition: 2-(4-acrylamidophenyl)-quinoline-4-carboxylic acid derivatives have shown selectivity for SIRT3 (IC

  = 7.2 μM), a mitochondrial deacetylase implicated in leukemia cell survival. Inhibition triggers G0/G1 cell cycle arrest [2].

- DNA Intercalation: Planar aromatic systems at C2 allow the molecule to intercalate between DNA base pairs, inhibiting Topoisomerase I and II, similar to camptothecin and doxorubicin. [1]

Antibacterial Activity: Gyrase Targeting

The structural homology to fluoroquinolones allows quinoline-4-carboxylic acids to target bacterial DNA gyrase (Topoisomerase II) and Topoisomerase IV.

- Spectrum: [2,3'-biquinoline]-4-carboxylic acid derivatives exhibit significant bactericidal activity against S. aureus and E. coli, often outperforming standard aldehydes due to the acidic moiety's ability to bridge magnesium ions in the enzyme active site [3].

Mechanistic Pathway: Pyrimidine Starvation

The following workflow details the antiviral/anticancer mechanism via DHODH inhibition.

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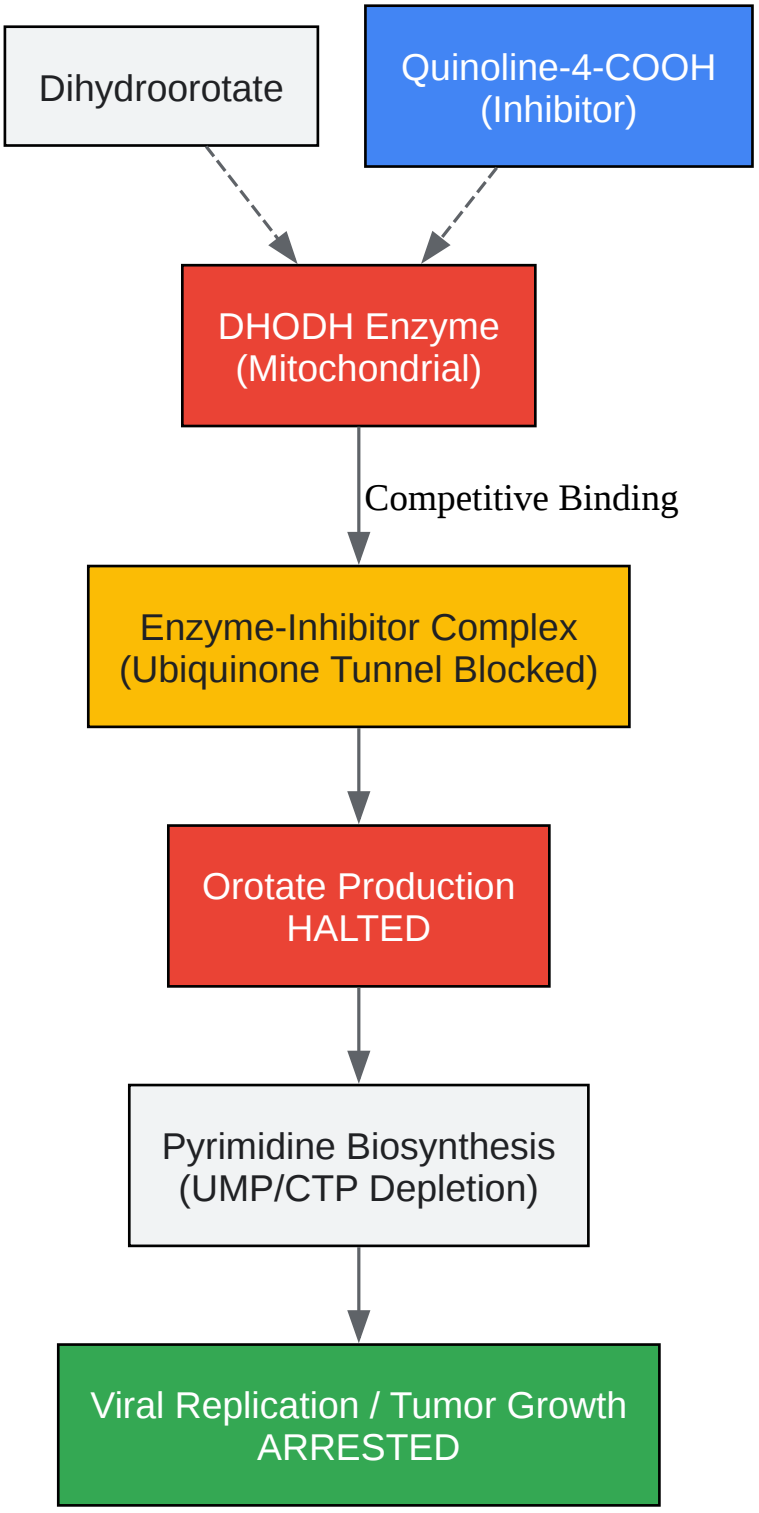

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Figure 2: Biological cascade resulting from DHODH inhibition by quinoline-4-carboxylic acids. The blockade prevents de novo nucleotide synthesis, starving rapidly dividing cells or replicating viruses.[1]

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Experimental Ecosystem

Synthesis Protocol: The Pfitzinger Reaction

The Pfitzinger reaction is the most robust method for generating the quinoline-4-carboxylic acid core.[5][6] It involves the condensation of isatin with a ketone in a strong base.[5][7][8]

Protocol Validity: High (Self-validating via precipitate formation).

Reagents:

- Isatin (or substituted derivative): 0.0075 mol[1][5]
- Ketone (containing

  -methylene): 0.015 mol
- Potassium Hydroxide (KOH): 0.02 mol (33% solution)[1]
- Solvent: Ethanol (40 mL)

Step-by-Step Methodology:

- Activation: Dissolve KOH in water/ethanol mixture. Add Isatin and stir at room temperature for 1 hour. Observation: Color changes from orange/red to yellow/brown (formation of isatinate).
- Condensation: Add the ketone dropwise to the reaction mixture.
- Reflux: Heat the mixture to reflux (approx. 80°C) for 24 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1).
- Work-up:
  - Cool reaction to room temperature.[5]
  - Add distilled water (20 mL) to ensure potassium salt solubility.[5]

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- Extraction: Wash with diethyl ether (2 x 20 mL) to remove unreacted ketone (organic layer discarded).
- Precipitation: Acidify the aqueous layer with Glacial Acetic Acid to pH 4-5.

- Isolation: Filter the resulting precipitate, wash with cold water, and recrystallize from ethanol [4].

Comparative Activity Data

The table below summarizes key biological data points for representative derivatives.

Compound Class	Target	Activity Metric	Reference
C44 (Biaryl ether)	Human DHODH	IC : 1 nM	[1]
C44	Influenza A (WSN)	EC : 41 nM	[1]
P6 (Acrylamide deriv.)	SIRT3 (Leukemia)	IC : 7.2 µM	[2]
[2,3'-Biquinoline]-4-COOH	S. aureus	Zone of Inhibition: 20.7 mm	[3]
[2,3'-Biquinoline]-4-COOH	E. coli	Zone of Inhibition: 16.0 mm	[3]

Future Outlook

The versatility of the quinoline-4-carboxylic acid scaffold lies in its "tunability." Future development should focus on:

- Hybridization: Linking the carboxylic acid moiety with hydrazides or sulfonamides to create dual-action antibacterial agents.

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- Prodrug Strategies: Esterification of the C4-COOH group to improve membrane permeability, relying on intracellular esterases to release the active acid.
- Host-Directed Antivirals: Expanding the DHODH inhibitor library to combat emerging RNA viruses, leveraging the high barrier to resistance of host targets.

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